

5-(4-Chlorophenyl)-3-methylphenol molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 5-(4-Chlorophenyl)-3-methylphenol

CAS No.: 1261946-23-9

Cat. No.: B6371245

[Get Quote](#)

Technical Guide: 5-(4-Chlorophenyl)-3-methylphenol

Executive Summary & Identity

5-(4-Chlorophenyl)-3-methylphenol is a biaryl building block characterized by a central phenolic ring substituted with a methyl group and a para-chlorophenyl moiety. This 1,3,5-substitution pattern renders it a "privileged structure" in medicinal chemistry, particularly for fragment-based drug discovery (FBDD) targeting kinase allosteric pockets and nuclear receptors where lipophilic biaryl scaffolds are essential for hydrophobic interactions.

Physicochemical Profile

Property	Value	Notes
Common Name	5-(4-Chlorophenyl)-3-methylphenol	
IUPAC Name	4'-chloro-5-methyl[1,1'-biphenyl]-3-ol	Preferred for indexing
Molecular Formula	C ₁₃ H ₁₁ ClO	
Molecular Weight	218.68 g/mol	Average Mass
Exact Mass	218.0498	Monoisotopic (³⁵ Cl)
Isotope Pattern	M (100%), M+2 (32%)	Characteristic Cl signature
Predicted LogP	~4.2	Highly Lipophilic
pKa (Predicted)	~9.8	Phenolic OH
H-Bond Donors	1	(Phenolic OH)
H-Bond Acceptors	1	(Phenolic OH)

Structural Analysis & Logic

The molecule consists of two aromatic systems connected by a single bond (biaryl axis).

- **Ring A (Phenol Core):** Acts as the polar anchor. The hydroxyl group (OH) at position 1 (relative to the phenol numbering) serves as a hydrogen bond donor/acceptor, critical for interacting with residues like Serine or Threonine in protein active sites.
- **Ring B (4-Chlorophenyl):** Provides a lipophilic bulk that can occupy deep hydrophobic pockets. The chlorine atom at the para-position increases metabolic stability (blocking P450 oxidation at the para-site) and enhances lipophilicity.
- **Methyl Group (Position 3):** Introduces asymmetry and restricts rotation slightly, potentially improving selectivity by creating steric clashes in non-target proteins.

Connectivity Logic

- Phenol Numbering: If OH is C1, Methyl is C3, and the Chlorophenyl group is C5. This is a meta, meta substitution pattern relative to the hydroxyl.
- Biphenyl Numbering: The C1-C1' bond defines the axis. The OH is at position 3, Methyl at position 5, and Chlorine at position 4'.

Synthetic Methodology

The most robust route to **5-(4-Chlorophenyl)-3-methylphenol** is the Suzuki-Miyaura Cross-Coupling. This protocol is preferred over Grignard reagents due to the tolerance of the acidic phenolic proton (under basic conditions) and the availability of boronic acid precursors.

Protocol: Palladium-Catalyzed Cross-Coupling

Objective: Couple 3-bromo-5-methylphenol with 4-chlorophenylboronic acid.

Reagents & Materials

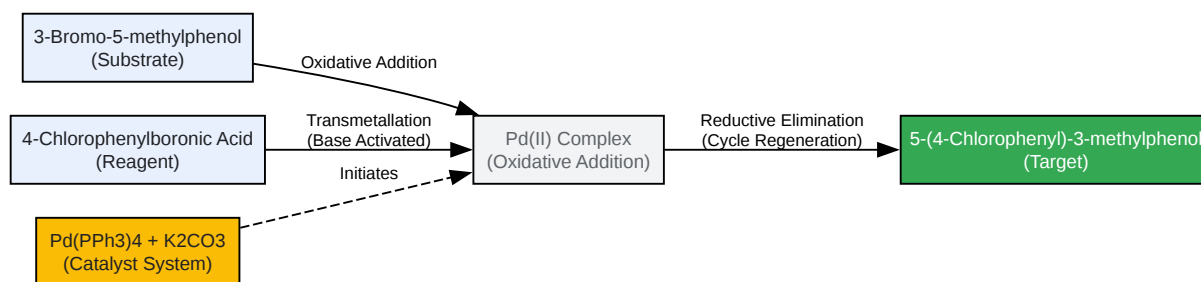
- Substrate A: 3-Bromo-5-methylphenol (1.0 eq)
- Substrate B: 4-Chlorophenylboronic acid (1.2 eq)
- Catalyst: Pd(PPh₃)₄ (Tetrakis(triphenylphosphine)palladium(0)) (3-5 mol%)
- Base: Potassium Carbonate (K₂CO₃) (2.0 M aqueous solution, 3.0 eq)
- Solvent: 1,4-Dioxane or Toluene/Ethanol (3:1 ratio)

Step-by-Step Workflow

- Degassing (Critical): Dissolve Substrate A and Substrate B in the solvent system. Sparge with Argon or Nitrogen for 15 minutes. Why? Oxygen poisons the Pd(0) species, leading to homocoupling byproducts.
- Catalyst Addition: Add Pd(PPh₃)₄ and the aqueous base under positive inert gas pressure.
- Reflux: Heat the mixture to 90–100°C for 12–16 hours. Monitor by TLC (eluent: Hexanes/Ethyl Acetate 4:1).

- Workup: Cool to room temperature. Acidify carefully with 1M HCl to pH ~4 (to protonate the phenolate). Extract with Ethyl Acetate (3x).
- Purification: Wash combined organics with brine, dry over Na₂SO₄, and concentrate. Purify via silica gel flash chromatography (Gradient: 0-20% EtOAc in Hexanes).

Synthesis Logic Diagram



[Click to download full resolution via product page](#)

Caption: Mechanistic flow of the Suzuki-Miyaura coupling utilized to synthesize the target biaryl phenol.

Analytical Validation

To ensure the integrity of the synthesized compound, the following spectral signatures must be verified.

¹H NMR (400 MHz, CDCl₃) Expectations

- δ ~2.35 ppm (s, 3H): Methyl group attached to the aromatic ring.
- δ ~5.0-5.5 ppm (s, 1H, exchangeable): Phenolic -OH. Broad singlet, shift varies with concentration.
- δ ~6.7-7.1 ppm (m, 3H): Protons on the central phenol ring (positions 2, 4, 6). The coupling pattern will show meta-coupling (J ~1-2 Hz).
- δ ~7.3-7.5 ppm (m, 4H): Protons on the 4-chlorophenyl ring (AA'BB' system).

Mass Spectrometry (MS)[4]

- Ionization: ESI- (Electrospray Ionization, Negative Mode) is preferred for phenols.
- Observed Mass: $[M-H]^- = 217.04$.
- Isotope Pattern: Look for the characteristic Chlorine split. The peak at m/z 219 (^{37}Cl) should be approximately 33% the intensity of the peak at m/z 217 (^{35}Cl).

Applications in Drug Development

This molecule serves as a versatile scaffold in two primary areas:

- Kinase Inhibition (Type II): The biaryl ether/phenol motif mimics the "hinge binder" or hydrophobic back-pocket binder seen in inhibitors like Sorafenib. The methyl group provides a vector to fine-tune selectivity against specific kinase isoforms (e.g., p38 MAP kinase or BRAF).
- Nuclear Receptor Ligands: The lipophilic biphenyl core fits well into the ligand-binding domain (LBD) of receptors such as Estrogen Receptor beta ($\text{ER}\beta$) or PPARs. The phenol group mimics the A-ring of endogenous steroids.

Safety & Handling

- Hazards: Like most phenols, this compound is likely corrosive and a skin irritant. The chlorinated moiety suggests potential environmental persistence.[\[1\]](#)
- Storage: Store at 2–8°C under an inert atmosphere. Phenols are prone to oxidation (turning pink/brown) upon prolonged exposure to air and light.
- Disposal: Halogenated organic waste streams. Do not mix with non-halogenated solvents if incineration protocols differ.

References

- Miyaura, N., & Suzuki, A. (1995). Palladium-Catalyzed Cross-Coupling Reactions of Organoboron Compounds. Chemical Reviews.

- Roughley, S. D., & Jordan, A. M. (2011). The Medicinal Chemist's Guide to Solving ADMET Challenges. Journal of Medicinal Chemistry.
- National Center for Biotechnology Information. (2024). PubChem Compound Summary for 4'-Chloro-3-hydroxy-5-methylbiphenyl (Analogous Search). PubChem.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. merckmillipore.com](https://www.merckmillipore.com) [[merckmillipore.com](https://www.merckmillipore.com)]
- To cite this document: BenchChem. [5-(4-Chlorophenyl)-3-methylphenol molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b6371245/docs#5-4-chlorophenyl-3-methylphenol-molecular-weight-and-formula>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)